

Application of Sulphur Yellow GR in Textile Research

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Compound of Interest

Compound Name: *C.I. Sulphur Yellow 2*

Cat. No.: *B074651*

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Introduction

Sulphur Yellow GR, also identified by designations such as Sulphur Light Yellow GC, **C.I. Sulphur Yellow 2**, and C.I. 53120, is a sulphur dye used extensively in the textile industry.^{[1][2]} ^[3] Sulphur dyes are complex heterocyclic compounds containing sulfur linkages.^[4] They are water-insoluble and must be converted into a soluble "leuco" form using a reducing agent, typically sodium sulfide, before they can be applied to textile fibers.^{[4][5][6]} This application note provides detailed protocols for the use of Sulphur Yellow GR in textile research, focusing on dyeing cellulosic fibers like cotton, linen, and viscose.^{[1][7]} These dyes are valued for their cost-effectiveness, good wash fastness, and the characteristic dull shades they produce, which are particularly sought after for denim and corduroy fabrics.^{[7][8]}

Chemical & Physical Properties

Sulphur Yellow GR is a yellow-brown powder.^{[1][3]} It is insoluble in water but demonstrates good solubility in an aqueous solution of sodium sulfide, where it forms a yellow-brown solution.^{[3][7]} The dye's primary application is on cellulosic and their blended fabrics.^{[7][9]}

Quantitative Data: Fastness Properties

The performance of a dye is critically evaluated by its fastness properties, which indicate the resistance of the color to various external factors. The following table summarizes the reported fastness ratings for Sulphur Yellow GR/GC on cotton, according to ISO standards.

Fastness Property	ISO Standard	Rating	Reference(s)
Light Fastness	ISO 105 B02	2 - 4	[1][3][7]
Washing/Soaping (Severe)	ISO 105 C09	3 - 4	[3][7]
Washing/Soaping (Moderate)	-	4	[3]
Rubbing (Dry)	ISO 105 X12	4 - 5	[1]
Rubbing (Wet)	ISO 105 X12	3	[1]
Perspiration Fastness	-	4 - 5	[3][7]
Acid Resistance	-	3 - 4	[3][7]
Alkali Resistance	-	4	[3][7]
Fulling	-	3 - 4	[3][7]

Note: Ratings are on a scale of 1 to 5, with 5 being the highest fastness. The range in light fastness values may be attributed to variations in dye concentration, substrate, and specific after-treatments applied.

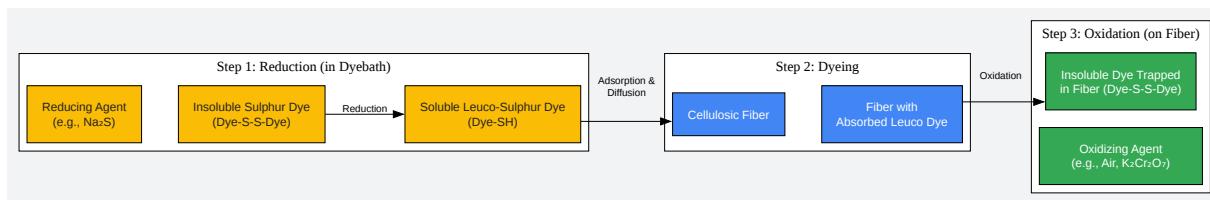
Dyeing Mechanism: From Insoluble Pigment to Trapped Color

The application of Sulphur Yellow GR to cellulosic fibers is a three-stage process involving reduction, dyeing (adsorption and diffusion), and oxidation.

- Reduction: The water-insoluble Sulphur Yellow GR, which contains disulfide bonds (Dye-S-S-Dye), is treated with a reducing agent like sodium sulfide (Na_2S) in an alkaline medium.[4] This chemical reaction breaks the disulfide linkages and forms thiol groups (-SH), resulting in a water-soluble sodium salt of the leuco-sulphur dye (Dye-S-Na).[5][10] This soluble form has an affinity for cellulosic fibers.
- Dyeing: The textile substrate is immersed in the dye bath containing the soluble leuco dye. The dye molecules are adsorbed onto the fiber surface and then diffuse into the amorphous

regions of the cellulose. The addition of an electrolyte like Glauber's salt (Na_2SO_4) or common salt (NaCl) helps to increase dye exhaustion onto the fiber.[11]

- Oxidation: After dyeing, the leuco dye is converted back to its original insoluble form within the fiber. This is achieved by exposing the dyed fabric to air (aerial oxidation) or by using chemical oxidizing agents like sodium perborate or potassium dichromate.[4][11] This final step traps the large, insoluble dye molecules inside the fiber structure, resulting in excellent wash fastness.[4]



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Caption: Chemical mechanism of Sulphur Yellow GR dyeing on cellulosic fibers.

Experimental Protocols

The following protocols are generalized for laboratory-scale exhaust dyeing of cotton fabric with Sulphur Yellow GR. Researchers should perform preliminary tests to optimize parameters for their specific equipment and substrate.

Materials and Reagents

- Textile Substrate: Pre-scoured and bleached 100% cotton fabric.
- Dye: Sulphur Yellow GR (powder form).
- Reducing Agent: Sodium sulfide flakes ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$, 60% purity).

- Alkali: Soda ash (Na_2CO_3).
- Wetting Agent: Anionic wetting agent (e.g., Turkey Red Oil).
- Electrolyte: Anhydrous Glauber's salt (Na_2SO_4) or Common salt (NaCl).
- Oxidizing Agent (Optional): Sodium perborate ($\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$) or Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) with Acetic Acid (CH_3COOH).
- Soaping Agent: Non-ionic soap.
- Water: Deionized or soft water is recommended.

Protocol for Exhaust Dyeing of Cotton

This protocol is based on a 2% depth of shade (dye weight relative to fabric weight) and a material-to-liquor ratio (MLR) of 1:20.

Step 1: Preparation of the Dye Stock Solution (Reduction)

- Calculate the required amount of dye, sodium sulfide, and soda ash. For a 2% shade:
 - Sulphur Yellow GR: 2% on weight of fabric (owf)
 - Sodium sulfide (60%): 2% owf (typically 1:1 ratio with dye)[11]
 - Soda ash: 1% owf (typically half the dye weight)[11]
- In a beaker, create a paste of the Sulphur Yellow GR powder with a small amount of anionic wetting agent and cold water.[8]
- In a separate vessel, dissolve the calculated sodium sulfide and soda ash in hot water (approx. 80-90°C).
- Carefully and slowly add the hot alkaline reducing solution to the dye paste, stirring continuously.
- Boil the mixture for 5-10 minutes to ensure complete reduction and dissolution of the dye, forming the leuco dye stock solution.[5][8]

Step 2: Dye Bath Preparation and Dyeing Cycle

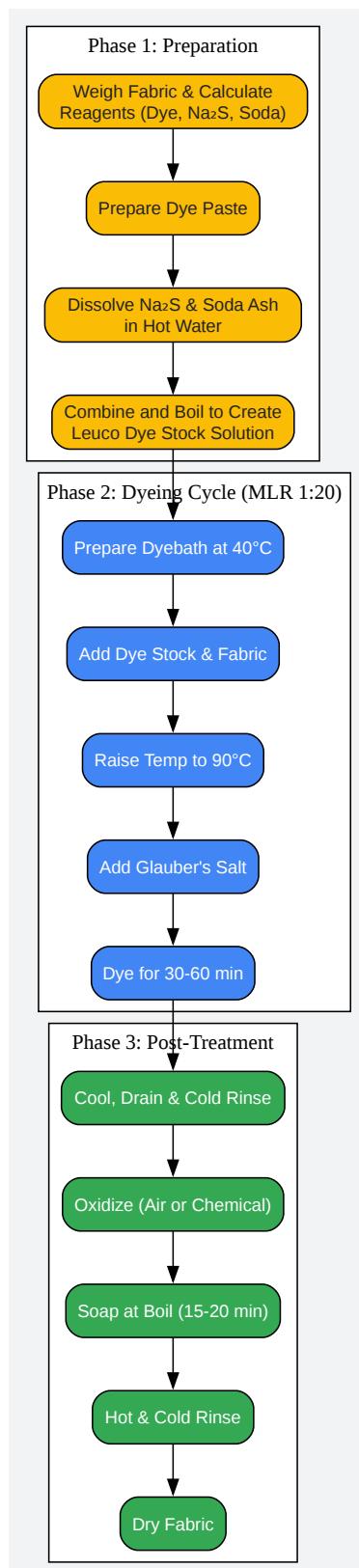
- Set up the dye bath with the required volume of water for a 1:20 MLR.
- Heat the water to the starting temperature of 40°C.
- Add the prepared dye stock solution to the bath and stir.
- Introduce the wetted cotton fabric into the dye bath.
- Run for 10-15 minutes to allow for even dye uptake.[\[5\]](#)
- Gradually raise the temperature to 80-90°C over 20-30 minutes.[\[8\]](#)
- Add the calculated amount of Glauber's salt (e.g., 20 g/L) in two portions, 10 minutes apart.
[\[8\]](#)
- Continue dyeing at 80-90°C for an additional 30-60 minutes to complete the exhaustion phase.[\[5\]](#)

Step 3: Rinsing and Oxidation

- Cool the dye bath and drain the liquor.
- Rinse the fabric thoroughly with cold running water for 5-10 minutes to remove residual chemicals and unfixed dye.[\[8\]](#)
- Oxidation:
 - Method A (Aerial Oxidation): Simply expose the wet fabric to air for 15-30 minutes. This is the most environmentally friendly method but can be slow.[\[4\]](#)
 - Method B (Chemical Oxidation): For a faster and more complete oxidation, treat the fabric in a fresh bath with 1-2 g/L of sodium perborate at 40-50°C for 20 minutes.[\[11\]](#) This improves shade consistency.

Step 4: After-treatment (Soaping)

- Prepare a fresh bath with 2 g/L non-ionic soap.
- Treat the oxidized fabric in this bath at the boil (95-100°C) for 15-20 minutes.[\[11\]](#) Soaping is crucial for removing superficial dye particles, which improves rub fastness and gives the final, brighter shade.[\[5\]](#)[\[11\]](#)
- Rinse the fabric thoroughly, first with hot water and then with cold water.[\[8\]](#)
- Dry the fabric.

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Caption: Experimental workflow for exhaust dyeing of cotton with Sulphur Yellow GR.

Safety and Environmental Considerations

- Hydrogen Sulfide Gas: The use of sodium sulfide in an acidic or hot, humid environment can release toxic and flammable hydrogen sulfide (H₂S) gas. All procedures should be conducted in a well-ventilated area, preferably within a fume hood.
- Alkalinity: The dye bath is strongly alkaline. Appropriate personal protective equipment (PPE), including gloves and safety glasses, must be worn.
- Effluent: Sulphur dye effluent is highly colored, alkaline, and contains residual sulfides, which have a high chemical oxygen demand (COD). Effluent must be treated according to local regulations before disposal. Oxidation of the effluent can help reduce sulfide content.
- Tendering: Improper application or storage of sulphur-dyed goods can lead to the formation of sulfuric acid from residual sulfur, which can weaken or "tender" the cellulosic fabric. A final rinse with a mild alkali like sodium acetate can help neutralize any potential acid formation.

[5]

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